

Safeguarding Your Research: A Comprehensive Guide to Handling Methoxyfenozide-d9

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Compound of Interest

Compound Name: *Methoxyfenozide-d9*

CAS No.: *2469014-53-5*

Cat. No.: *B15555728*

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Essential safety and logistical information for the proper handling and disposal of **Methoxyfenozide-d9**, ensuring the protection of laboratory personnel and the integrity of research.

This guide provides crucial procedural guidance for researchers, scientists, and drug development professionals working with **Methoxyfenozide-d9**. Adherence to these protocols is vital for maintaining a safe laboratory environment. **Methoxyfenozide-d9**, a deuterated analog of the insecticide Methoxyfenozide, requires careful handling due to its potential hazards, which include causing mild skin and serious eye irritation.[\[1\]](#)

Key Physical and Chemical Properties

A comprehensive understanding of the physical and chemical properties of **Methoxyfenozide-d9** is fundamental to its safe handling.

Property	Value
Molecular Formula	C22H21D9N2O3[2]
Molecular Weight	368.47 g/mol [3][4][5]
Appearance	White powder[5][6]
Melting Point	204-205°C[6]
Vapor Pressure	<4.0 x 10-8 torr (at 25°C)[6]
Water Solubility	3.3 mg/L[6]
Acute Oral Toxicity (LD50)	>5,000 mg/kg (rat)[6][7]
Acute Dermal Toxicity (LD50)	>2,000 mg/kg (rat)[6][7]
Acute Inhalation Toxicity (LC50)	>4.3 mg/L (rat)[6]

Personal Protective Equipment (PPE) Protocol

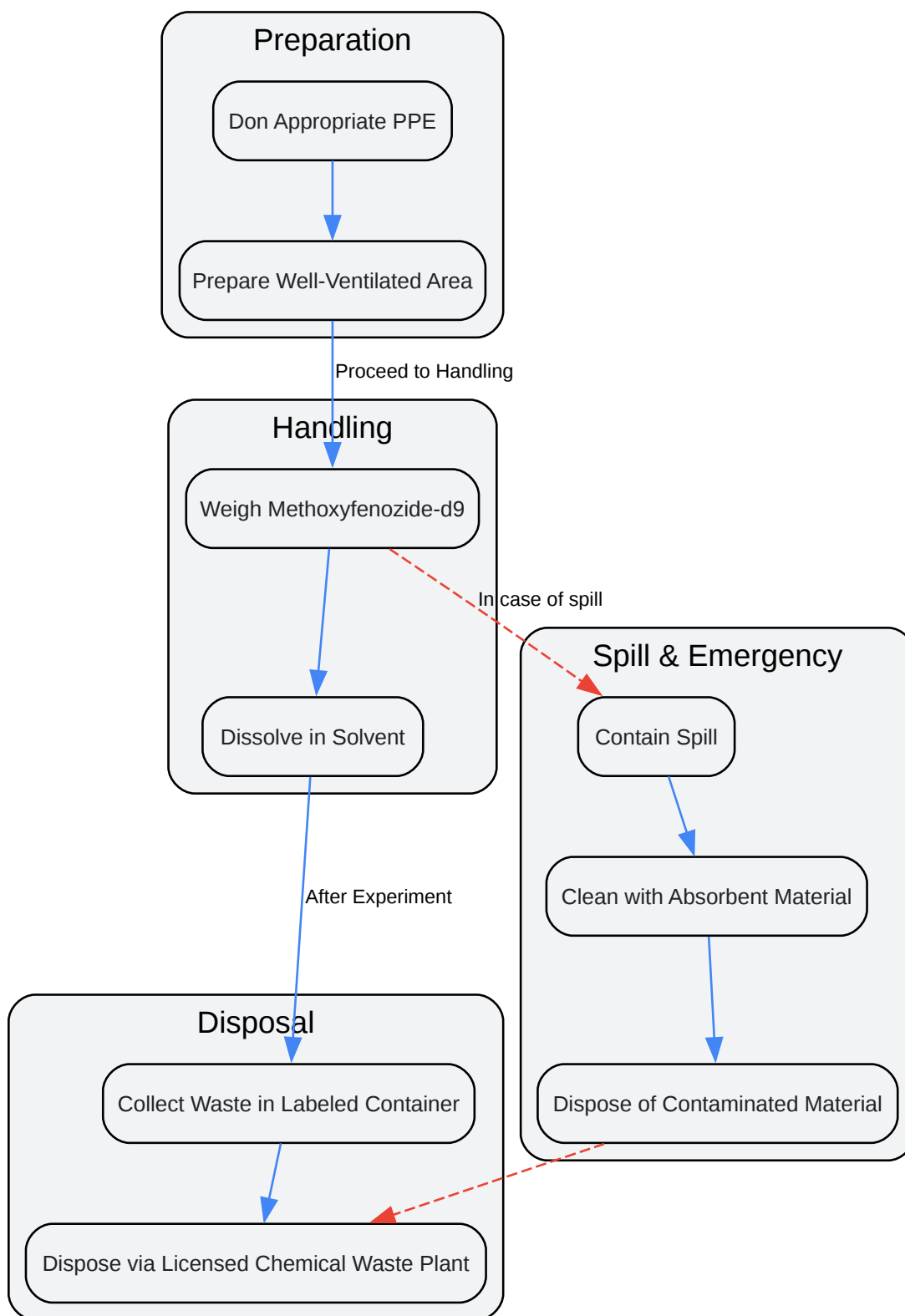
Strict adherence to the following personal protective equipment guidelines is mandatory to minimize exposure and ensure personal safety.

Required PPE:

- **Hand Protection:** Wear compatible chemical-resistant gauntlet gloves that extend up the forearm.[8][9] Do not use leather, paper, or fabric gloves.[9]
- **Eye Protection:** Use tightly fitting safety goggles with side-shields or a full-face shield.[3][9][10]
- **Skin and Body Protection:** A lab coat or a chemical-resistant apron is required.[8][11] For tasks with a higher risk of exposure, a full chemical-resistant suit covering the entire body is recommended.[2][10][12]
- **Respiratory Protection:** In case of inadequate ventilation or when handling the powder outside of a contained system, a NIOSH-approved respirator is necessary.[1][8]

Safe Handling and Disposal Workflow

The following diagram outlines the procedural workflow for the safe handling of **Methoxyfenozide-d9**, from initial preparation to final disposal.



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Caption: Workflow for Safe Handling of **Methoxyfenozide-d9**.

Detailed Experimental Protocols

Pre-Handling Preparations:

- Ventilation: Ensure work is conducted in a well-ventilated area, preferably within a chemical fume hood.[3][13]
- Eyewash and Safety Shower: Confirm that an eyewash station and safety shower are readily accessible.[8]
- PPE Inspection: Before use, inspect all PPE for any signs of damage or degradation.[3]

Handling Procedure:

- Avoid Dust Formation: Handle the solid material carefully to avoid the formation of dust and aerosols.[3]
- Grounding: When transferring the powder, use non-sparking tools and ensure equipment is properly grounded to prevent electrostatic discharge.[3]
- Personal Hygiene: Wash hands thoroughly after handling the substance.[8] Do not eat, drink, or smoke in the handling area.[1][13]

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15-20 minutes, holding the eyelids open.[7] Remove contact lenses if present and easy to do.[7] Seek immediate medical attention.[13]
- Skin Contact: Take off all contaminated clothing immediately.[7][13] Wash the affected skin area with soap and plenty of water for at least 15 minutes.[8]
- Inhalation: Move the individual to fresh air at once.[8][14] If breathing has stopped or is difficult, provide artificial respiration or oxygen.[8][14] Get immediate medical attention.[8]

- Ingestion: Do NOT induce vomiting.[8] Rinse the mouth with water.[3] Never give anything by mouth to an unconscious person.[8] Seek immediate medical attention.[8]

Storage:

- Store the container tightly closed in a dry, cool, and well-ventilated place.[3]
- Keep away from food, feed, and drinking water.[7]
- The recommended storage temperature is between 32°F and 104°F.[7]

Disposal Plan:

- Waste Collection: Collect all waste material, including empty containers and contaminated absorbents, in suitable and clearly labeled closed containers.[3]
- Disposal Method: Dispose of the chemical waste at a licensed chemical destruction plant or through controlled incineration with flue gas scrubbing.[3] Do not contaminate water, foodstuffs, feed, or seed by storage or disposal.[3] Do not discharge into sewer systems.[3] All disposal activities must be in accordance with local, state, and federal regulations.[8]

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